

2,6-Diethylaniline CAS number 579-66-8 properties

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Compound of Interest

Compound Name: 2,6-Diethylaniline

Cat. No.: B152787

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An In-Depth Technical Guide to **2,6-Diethylaniline** (CAS 579-66-8)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **2,6-Diethylaniline** (CAS 579-66-8). It is intended to be a key resource for professionals in research, development, and manufacturing who utilize this versatile chemical intermediate.

Physicochemical Properties

2,6-Diethylaniline is a clear liquid that may appear yellow to reddish-brown.^[1] Its fundamental physicochemical properties are summarized in the table below, providing essential data for experimental design and process control.

Property	Value	Source
CAS Number	579-66-8	[2]
Molecular Formula	C ₁₀ H ₁₅ N	[2]
Molecular Weight	149.23 g/mol	[2]
Appearance	Clear liquid	[3]
Melting Point	3-5 °C	[2][4]
Boiling Point	243 °C (at 760 mmHg)	[2][3]
113-115 °C (at 10 mmHg)	[4]	
Density	0.906 g/mL at 25 °C	[3]
Refractive Index (n ²⁰ /D)	1.545	[3]
Vapor Pressure	0.03 hPa at 20 °C	[2]
0.02 mmHg at 20 °C		
Flash Point	115 °C (closed cup)	[5]
123 °C	[2][4]	
pKa	~4.30 (estimated)	[6]
Log P (octanol/water)	Not determined	[5]
Solubility	Fully miscible in water	[5]

Safety and Handling

2,6-Diethylaniline is classified as harmful if swallowed.[2] Appropriate personal protective equipment (PPE), including gloves, eye shields, and face shields, should be used when handling this compound.

Hazard Information	Details
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statement	H302: Harmful if swallowed.[2][5]
Precautionary Statements	P264: Wash skin thoroughly after handling.[2][5]
P270: Do not eat, drink or smoke when using this product.[2][5]	
P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]	
P330: Rinse mouth.[5]	
P501: Dispose of contents/container to an approved waste disposal plant.[2]	
Potential Health Effects	May cause eye, skin, and respiratory tract irritation. Overexposure may lead to methemoglobinemia, characterized by symptoms such as headache, dizziness, and cyanosis (bluish skin).
First Aid Measures	Inhalation: Move person to fresh air. If breathing is difficult, give oxygen. Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Ingestion: Do NOT induce vomiting. Rinse mouth with water and obtain immediate medical aid.[2]

Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation and purity assessment of **2,6-Diethylaniline**. Protonation of the amino group to form the hydrochloride salt leads to distinct and predictable shifts in the spectra, which is useful for monitoring reactions.^[7]

Technique	Key Spectral Features for 2,6-Diethylaniline
¹ H NMR	Aromatic protons typically appear in the δ 6.5-8.5 ppm range. ^[8] The spectrum shows characteristic signals for the ethyl groups (a quartet for -CH ₂ and a triplet for -CH ₃) and the amine (-NH ₂) protons. ^[8]
¹³ C NMR	The spectrum displays distinct signals for the aromatic carbons and the aliphatic carbons of the two ethyl groups. ^[9]
IR Spectroscopy	The primary amine shows characteristic N-H stretching bands around 3370 cm ⁻¹ (symmetric) and 3450 cm ⁻¹ (asymmetric). ^[7] Aliphatic C-H stretches appear around 2870-2970 cm ⁻¹ . ^[7]
Mass Spectrometry	The molecular ion peak confirms the molecular weight of the compound. ^[10] Fragmentation patterns can provide additional structural information. ^[10]

Experimental Protocols

Detailed methodologies for the synthesis and modification of **2,6-Diethylaniline** are essential for laboratory and industrial applications.

Protocol 1: Synthesis of 2,6-Diethylaniline via Friedel-Crafts Alkylation

This industrial method involves the direct ortho-alkylation of aniline with ethylene at high temperature and pressure, catalyzed by an aluminum species.^[11]

Materials:

- Aniline
- Triethylaluminum (catalyst precursor)
- Ethylene gas
- High-boiling aromatic solvent
- Aqueous sodium hydroxide solution
- Anhydrous magnesium sulfate

Equipment:

- High-pressure autoclave reactor with stirrer, gas inlet, and temperature/pressure controls
- Evaporation kettle
- Distillation apparatus

Procedure:

- Catalyst Preparation: In an evaporation kettle, react aniline and triethylaluminum (molar ratio ~3:1) at 160°C for 1.5 hours to form the catalyst complex.[\[11\]](#)
- Alkylation: Pump the catalyst complex and additional aniline (mass ratio 1:12.5) into the high-pressure reactor.[\[11\]](#) Heat the reactor to 310°C and pressurize with ethylene to 4.6-5.0 MPa.[\[11\]](#)
- Reaction: Continuously feed ethylene to maintain pressure as the reaction proceeds for 1-8 hours.[\[11\]](#)
- Work-up: After cooling, deactivate the catalyst by adding an aqueous sodium hydroxide solution.[\[11\]](#)

- Purification: Separate the organic layer, wash with water, and dry over anhydrous magnesium sulfate. Purify the crude **2,6-diethylaniline** by vacuum distillation.[\[11\]](#)

Protocol 2: N-alkylation of 2,6-Diethylaniline via Reductive Amination

This method describes a one-pot reductive N-alkylation using an aldehyde and a palladium catalyst, which is efficient, mild, and environmentally benign.[\[12\]](#)[\[13\]](#)

Materials:

- **2,6-Diethylaniline** (5 mmol)
- Acetaldehyde (5 mmol)
- 10% Palladium on carbon (Pd/C) (0.5 mmol)
- Ammonium formate (50 mmol)
- 2-Propanol (90 ml) and Deionized water (10 ml)
- Dichloromethane, Brine solution, Anhydrous sodium sulfate (Na_2SO_4)
- Celite

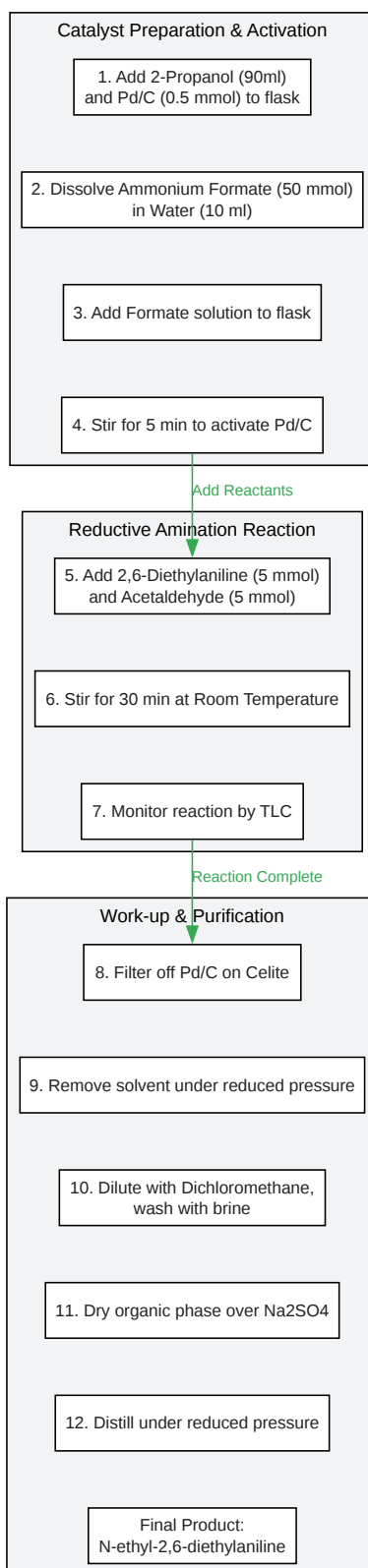
Equipment:

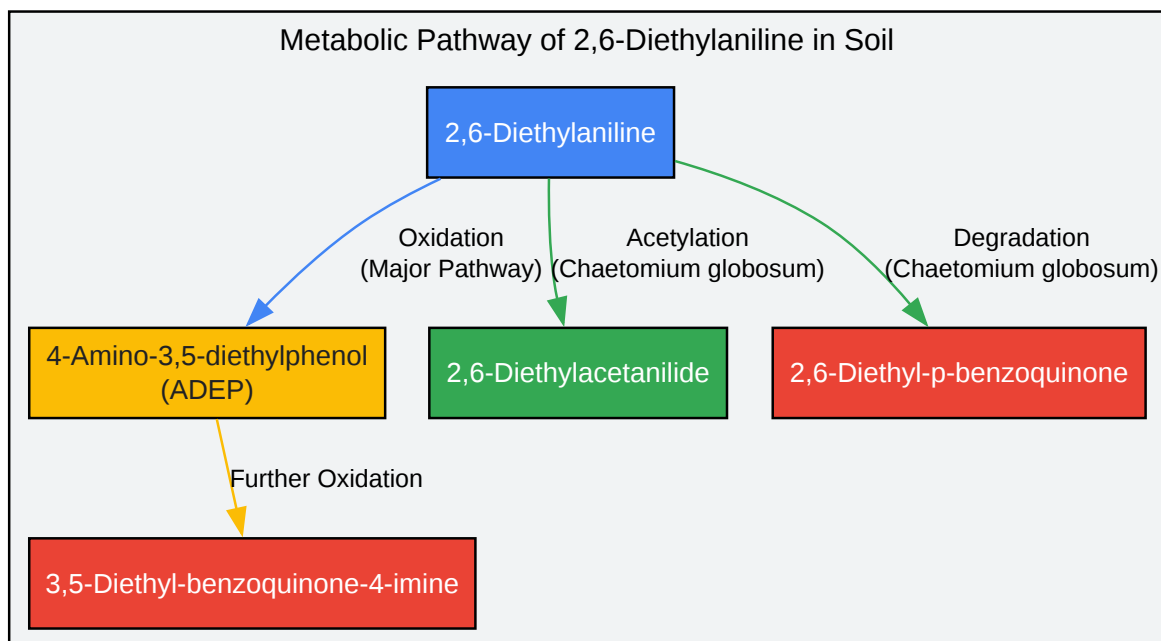
- Round-bottom flask with stirring apparatus
- Filtration apparatus
- Rotary evaporator

Procedure:

- Catalyst Activation: Add 2-propanol and Pd/C to a flask. Separately, dissolve ammonium formate in water and add it to the flask. Stir the mixture for 5 minutes to activate the catalyst.
[\[13\]](#)

- Reaction: Add **2,6-diethylaniline** and acetaldehyde to the reaction mixture. Stir for 30 minutes at room temperature.[13]
- Monitoring: Monitor the reaction's progress using Thin Layer Chromatography (TLC).[13]
- Work-up: Once complete, filter the mixture through Celite to remove the Pd/C catalyst. Remove the solvent under reduced pressure.[13]
- Extraction: Dilute the residue with dichloromethane and wash with a brine solution. Separate the organic phase and dry it over anhydrous Na_2SO_4 . [13]
- Purification: Distill the organic layer under reduced pressure to obtain the N-ethyl-**2,6-diethylaniline** product.[13]





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